

Technical Profile: 1-Methyl-2-oxocyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: 1-Methyl-2-oxocyclohexanecarboxylic acid

CAS No.: 152212-15-2

Cat. No.: B117847

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The Elusive Intermediate: Stability, Synthesis, and Applications[1][2]

Core Identification & CAS Registry

The direct isolation of **1-Methyl-2-oxocyclohexanecarboxylic acid** is chemically challenging due to its inherent instability as a

-keto acid. In commercial and research contexts, it is almost exclusively handled as its methyl ester or generated in situ.

Identity Matrix

Chemical Entity	CAS Number	Molecular Formula	Status
1-Methyl-2-oxocyclohexanecarboxylic acid	152212-62-9		Unstable / Transient(Prone to spontaneous decarboxylation)
Methyl 1-methyl-2-oxocyclohexanecarboxylate	7500-91-6		Stable / Commercial(Primary synthetic precursor)
Ethyl 1-methyl-2-oxocyclohexanecarboxylate	5453-94-1		Stable Alternative

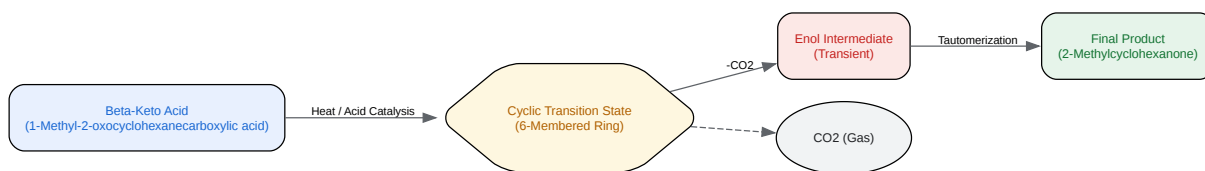
Critical Note: Researchers searching for "1-Methyl-2-oxocyclohexanecarboxylic acid" for procurement should invariably source the Methyl Ester (CAS 7500-91-6). The free acid exists primarily as a kinetic intermediate.

Chemical Core: The Instability Mechanism

The defining characteristic of **1-Methyl-2-oxocyclohexanecarboxylic acid** is its susceptibility to thermal decarboxylation. Unlike standard carboxylic acids, the presence of a ketone at the α -position facilitates a low-energy pathway for CO_2 loss.

The Decarboxylation Pathway

The reaction proceeds through a concerted six-membered cyclic transition state.^[1] This mechanism explains why the acid cannot be stored and must be used immediately upon generation.



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Figure 1: The thermal decarboxylation mechanism of

-keto acids via a concerted cyclic transition state.

Synthesis & Experimental Protocols

Since the free acid is unstable, the standard workflow involves synthesizing the Methyl Ester and hydrolyzing it only when the acid moiety is required for immediate reaction (e.g., decarboxylative alkylation).

Protocol A: Synthesis of Methyl 1-methyl-2-oxocyclohexanecarboxylate (CAS 7500-91-6)

This protocol utilizes the thermodynamic alkylation of the

-keto ester.

Reagents:

- Methyl 2-oxocyclohexanecarboxylate (CAS 41302-34-5)[2][3][4]
- Methyl Iodide ()
- Sodium Hydride () [2]

- Solvent: Anhydrous THF or DMF

Step-by-Step Methodology:

- Deprotonation: In a flame-dried flask under

, suspend

(1.1 eq) in anhydrous THF at

.
- Addition: Dropwise add Methyl 2-oxocyclohexanecarboxylate (1.0 eq). Evolution of

gas will be observed. Stir for 30 min until gas evolution ceases.
- Alkylation: Add Methyl Iodide (1.2 eq) dropwise. The quaternary center at C1 prevents O-alkylation, favoring C-alkylation.
- Reaction: Allow to warm to room temperature and stir for 3–12 hours.
- Workup: Quench with saturated

. Extract with

. Dry over

and concentrate.
- Purification: Distill under reduced pressure to obtain the clear liquid ester (CAS 7500-91-6).

Protocol B: In Situ Generation of the Acid

Objective: To generate the acid for kinetic studies or immediate decarboxylation.

- Dissolve the methyl ester (CAS 7500-91-6) in

(3:1).
- Add 1.0 eq of

at

.

- Stir for 1 hour (monitor by TLC for disappearance of ester).
- Critical Step: Carefully acidify with cold 1M

to pH 3 at

.

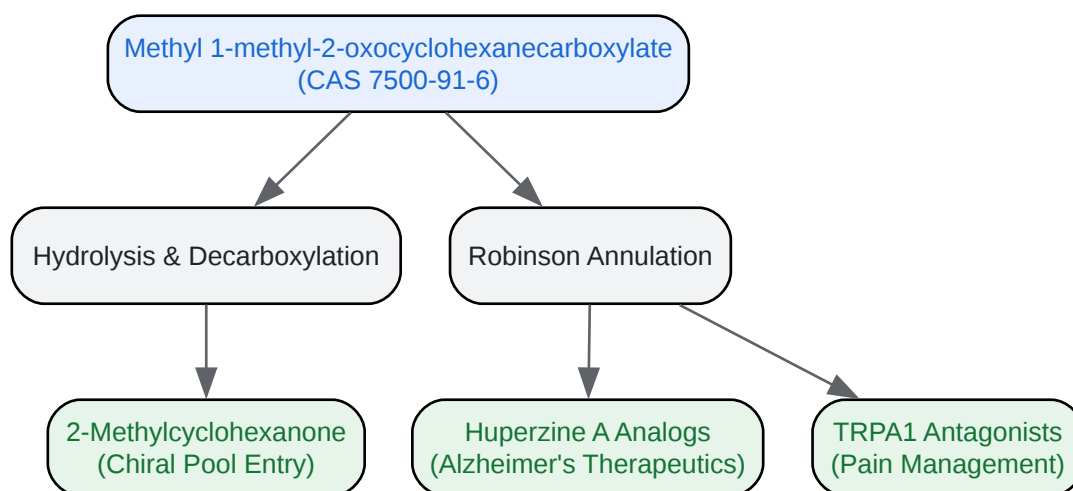
- Usage: Extract immediately into cold ether and use within minutes. Do not apply heat.

Applications in Drug Development

The 1-methyl-2-oxocyclohexanecarboxylic scaffold is a vital intermediate in the synthesis of complex alkaloids and pharmaceutical agents.

Key Application Areas

- Huperzine A Analogs: The scaffold serves as a B-ring precursor in the total synthesis of Huperzine A, a potent acetylcholinesterase inhibitor used in Alzheimer's research.
- TRPA1 Antagonists: Derivatives of the acid are used to synthesize antagonists for the TRPA1 ion channel, a target for pain and respiratory diseases.[\[2\]](#)
- Stereoselective Alkylation: The methyl ester allows for the introduction of chirality at the quaternary carbon, a difficult motif to construct in medicinal chemistry.



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Figure 2: Synthetic utility of the 1-methyl-2-oxocyclohexanecarboxylate scaffold.

Safety & Handling

- **Decarboxylation Risk:** The free acid releases gas.^[1] Sealed containers of the acidified product may pressurize and burst if left at room temperature.
- **Storage:** Store the methyl ester at 2–8°C. If the free acid is isolated, store at -80°C.
- **Toxicity:** Treat as a general irritant. Standard PPE (gloves, goggles, fume hood) is required during the alkylation step involving Methyl Iodide (a suspected carcinogen).

References

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- Organic Syntheses. (1990).^[2] Alkylation of Beta-Keto Esters: General Procedures. Coll. Vol. 7, p. 351.^[2] Retrieved from [\[Link\]](#)

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- [2. Methyl 2-oxocyclohexanecarboxylate CAS#: 41302-34-5 \[m.chemicalbook.com\]](#)
- [3. METHYL 2-OXOCYCLOHEXANE-1-CARBOXYLATE | CAS 41302-34-5 \[matrix-fine-chemicals.com\]](#)
- [4. Substance Registry Services | US EPA \[cdxapps.epa.gov\]](#)
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